

physical and chemical properties of nitronium tetrafluoroborate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitronium tetrafluoroborate

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Nitronium Tetrafluoroborate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **nitronium tetrafluoroborate** (NO_2BF_4). It includes detailed quantitative data, experimental protocols for its synthesis and application, and visualizations of key chemical processes. This document is intended to serve as a critical resource for professionals in research, chemical sciences, and drug development who utilize or are investigating this powerful nitrating agent.

Core Physical and Chemical Properties

Nitronium tetrafluoroborate is a colorless, crystalline solid that is highly reactive and hygroscopic.^{[1][2]} It is a salt composed of the nitronium cation (NO_2^+) and the tetrafluoroborate anion (BF_4^-).^{[1][2]} Due to its reactivity with water, it must be handled under anhydrous conditions.^{[2][3]}

Quantitative Physical and Chemical Data

The following tables summarize the key quantitative properties of **nitronium tetrafluoroborate**.

Property	Value	Reference(s)
Molecular Formula	NO_2BF_4	[2][4]
Molar Mass	132.81 g/mol	[2][4]
Appearance	Colorless crystalline solid	[2][3]
Decomposition Temperature	>180 °C (decomposes to NO_2F and BF_3)	[1][3]

Property	Details	Reference(s)
Solubility	Soluble in sulfolane and acetonitrile.[3] Slightly soluble in nitromethane.[3] Sparsely soluble in many other organic solvents.[2] Reacts with water. [1][2]	[1][2][3]
Stability	Stable under anhydrous conditions.[3] Decomposes in the presence of moisture.[3] Thermally stable up to 170 °C. [5]	[3][5]
Hygroscopicity	Highly hygroscopic.[1]	[1]

Crystal Structure Data

Nitronium tetrafluoroborate crystallizes in the monoclinic $\text{P}2_1/\text{c}$ space group. The crystal structure data is detailed below.

Parameter	Value	Reference(s)
Crystal System	Monoclinic	[6]
Space Group	P 1 21/c 1	[4]
Unit Cell Dimensions	$a = 6.5567 \text{ \AA}$, $b = 6.8243 \text{ \AA}$, $c = 9.1244 \text{ \AA}$	[4]
Unit Cell Angles	$\alpha = 90.00^\circ$, $\beta = 104.40^\circ$, $\gamma = 90.00^\circ$	[4]
N=O Bond Distances	1.1153 (8) \AA and 1.1160 (7) \AA	[6]
O=N=O Bond Angle	179.89 (7) $^\circ$	[6]

Chemical Reactivity and Applications

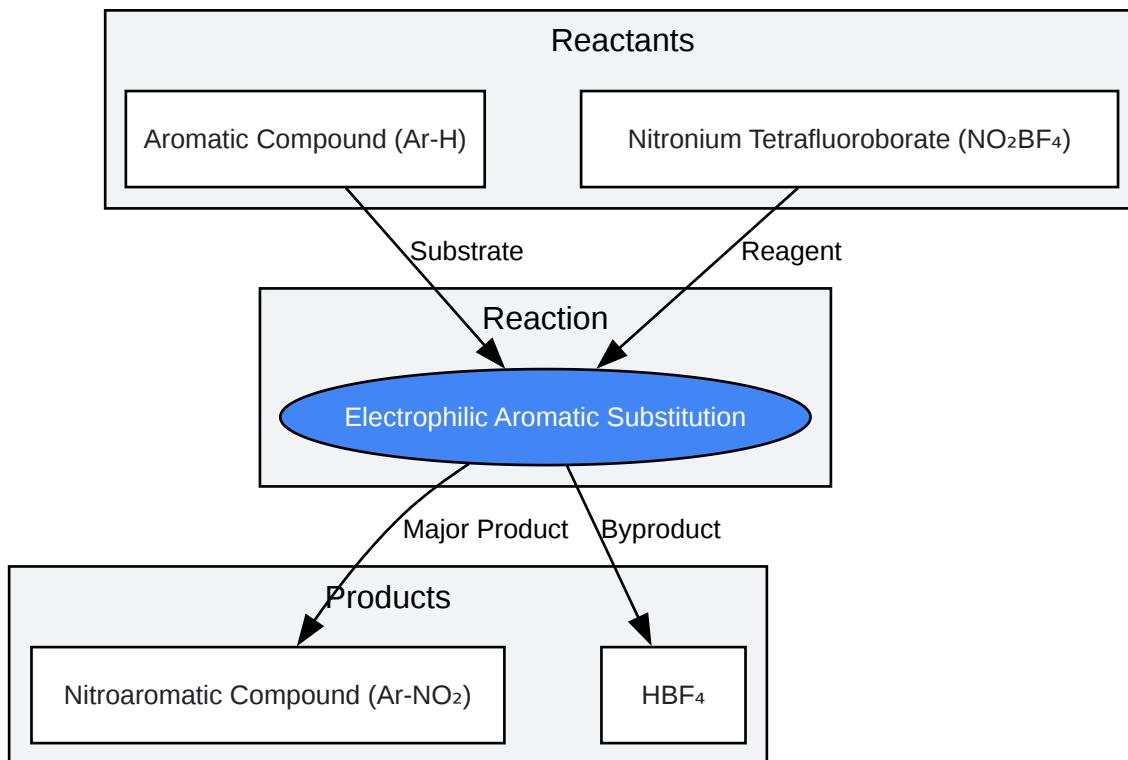
Nitronium tetrafluoroborate is a powerful electrophilic nitrating agent, widely used in organic synthesis to introduce a nitro group (-NO₂) onto a variety of substrates.[\[1\]](#)[\[2\]](#) It is also recognized as a mild oxidant.[\[2\]](#) Its reactivity is primarily driven by the highly electrophilic nature of the nitronium cation.

Key reactions include:

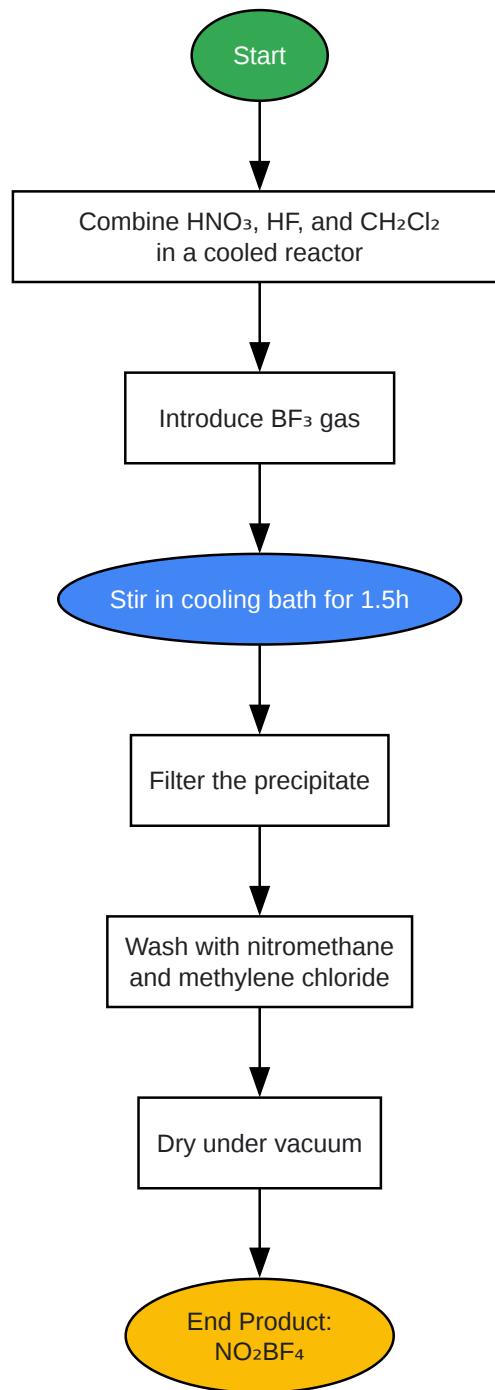
- Aromatic Nitration: It is a general and efficient reagent for the nitration of arenes, haloarenes, nitroarenes, and other aromatic compounds, often in high yields.[\[5\]](#)
- Reaction with Water: It reacts with water to produce nitric acid and hydrofluoric acid.[\[1\]](#)[\[2\]](#)
- Oxidation of Sulfides and Phosphines: It can oxidize organic sulfides to sulfoxides, and with an excess, further to sulfones. Similarly, it oxidizes phosphines to phosphine oxides.[\[1\]](#)
- Reaction with Amines: It reacts with secondary aliphatic amines to form N-nitro derivatives.[\[7\]](#)

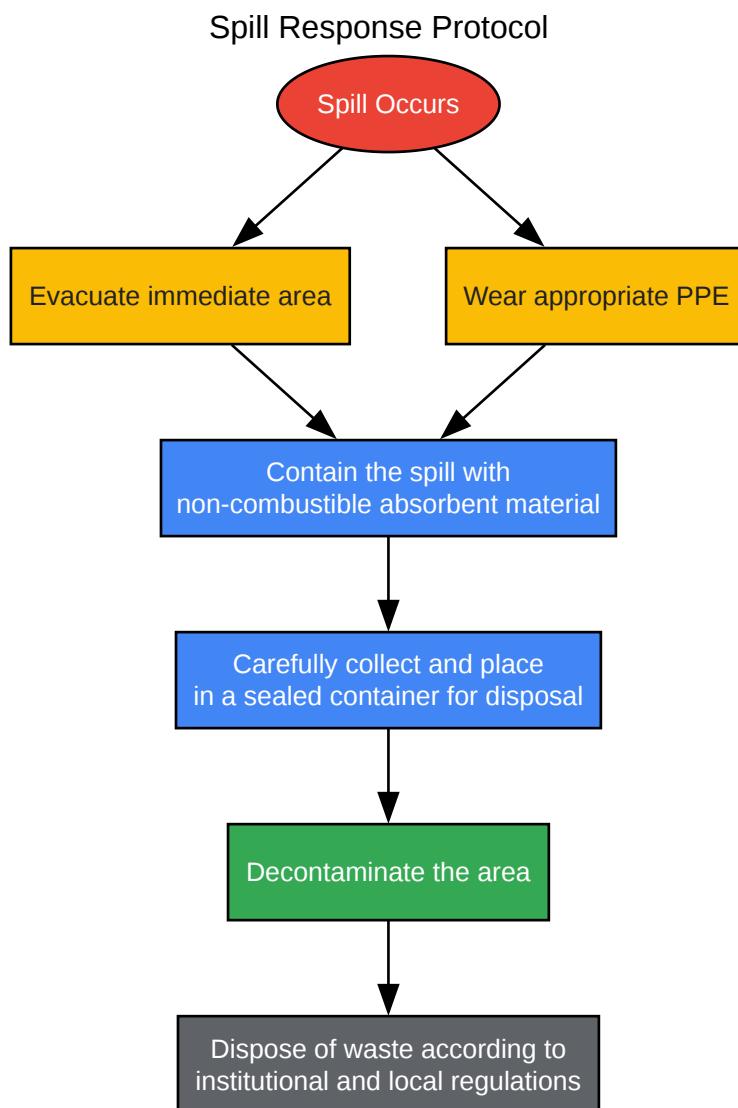
The following diagram illustrates the general scheme for the nitration of an aromatic compound using **nitronium tetrafluoroborate**.

General Aromatic Nitration Workflow



Synthesis of Nitronium Tetrafluoroborate





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- To cite this document: BenchChem. [physical and chemical properties of nitronium tetrafluoroborate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b088792#physical-and-chemical-properties-of-nitronium-tetrafluoroborate>]

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